

Barium chlorite discovery and historical context

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Compound of Interest

Compound Name: *Barium chlorite*

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An In-depth Technical Guide on the Synthesis, Properties, and Historical Context of **Barium Chlorite**

Abstract

Barium chlorite, $\text{Ba}(\text{ClO}_2)_2$, is an inorganic compound that, while not having a storied discovery in the annals of chemistry, represents an interesting member of the chlorite salt family. Its synthesis and characterization are rooted in the broader historical development of chlorine chemistry. This technical guide provides a comprehensive overview of **barium chlorite**, with a focus on its synthesis protocols, physicochemical properties, and the historical context of its related compounds. The information is tailored for researchers, scientists, and professionals in drug development who may have an interest in the chemistry of alkaline earth metal chlorites and their potential applications.

Historical Context: The Emergence of Chlorite Chemistry

The story of **barium chlorite** is intrinsically linked to the discovery and study of chlorine and its oxides. While a specific date or individual credited with the discovery of **barium chlorite** is not well-documented, its existence is a logical consequence of the advancements in inorganic synthesis that followed the major discoveries in chlorine chemistry.

- 1774: Carl Wilhelm Scheele first produced chlorine gas, which he initially believed to be "dephlogisticated muriatic acid air."

- 1810: Sir Humphry Davy confirmed chlorine as a new element.

Following these foundational discoveries, the study of chlorine's various oxidation states and its corresponding anions (hypochlorite, chlorite, chlorate, perchlorate) began in earnest. The synthesis of various metallic salts of these oxyanions, including those of the alkaline earth metals like barium, became a subject of investigation. **Barium chlorite** is typically synthesized from precursors like barium chloride, a more common and industrially significant compound.

Synthesis of Barium Chlorite

The preparation of **barium chlorite** is most commonly achieved through aqueous reactions that take advantage of solubility differences. Below are detailed protocols for its synthesis.

Experimental Protocol: Double Displacement Reaction

This is a widely cited method for producing **barium chlorite**, which relies on the reaction between a soluble barium salt and a soluble chlorite salt.

Objective: To synthesize **barium chlorite** via a double displacement reaction between barium chloride and sodium chlorite.

Materials:

- Barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$)
- Sodium chlorite (NaClO_2)
- Deionized water
- Beakers
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper
- Drying oven

Methodology:

- Prepare Reactant Solutions:
 - Prepare a saturated aqueous solution of barium chloride dihydrate.
 - Prepare a concentrated aqueous solution of sodium chlorite.
- Reaction:
 - Slowly add the sodium chlorite solution to the barium chloride solution while stirring continuously.
 - The reaction proceeds as follows: $\text{BaCl}_2(\text{aq}) + 2 \text{NaClO}_2(\text{aq}) \rightarrow \text{Ba}(\text{ClO}_2)_2(\text{s}) + 2 \text{NaCl}(\text{aq})$
- Precipitation:
 - **Barium chlorite** is less soluble than sodium chloride and will precipitate out of the solution, particularly upon cooling.[\[1\]](#)
 - Cool the reaction mixture in an ice bath to maximize the precipitation of **barium chlorite**.
- Isolation and Purification:
 - Separate the **barium chlorite** precipitate from the supernatant liquid by vacuum filtration.
 - Wash the precipitate with small amounts of cold deionized water to remove residual sodium chloride and other impurities.
 - Dry the purified **barium chlorite** in a desiccator or a low-temperature oven.

Experimental Protocol: Synthesis from Barium Peroxide and Chlorine Dioxide

An alternative method involves the reaction of a barium peroxide suspension with chlorine dioxide gas.

Objective: To synthesize **barium chlorite** by reacting barium peroxide with chlorine dioxide.

Materials:

- Barium peroxide (BaO_2)
- Chlorine dioxide (ClO_2) gas (generated in situ)
- Deionized water
- Reaction vessel with a gas inlet
- Stirring apparatus

Methodology:

- Prepare Barium Peroxide Suspension:
 - Create an aqueous suspension of barium peroxide in the reaction vessel.
 - Introduce Chlorine Dioxide:
 - Bubble chlorine dioxide gas through the stirred suspension.
 - The reaction leads to the formation of **barium chlorite**.
 - Isolation:
 - The resulting **barium chlorite** can be isolated from the solution by precipitation, potentially with the addition of a solvent mixture like ethanol and diethyl ether to reduce its solubility.
- [\[2\]](#)

Physicochemical Properties of Barium Chlorite

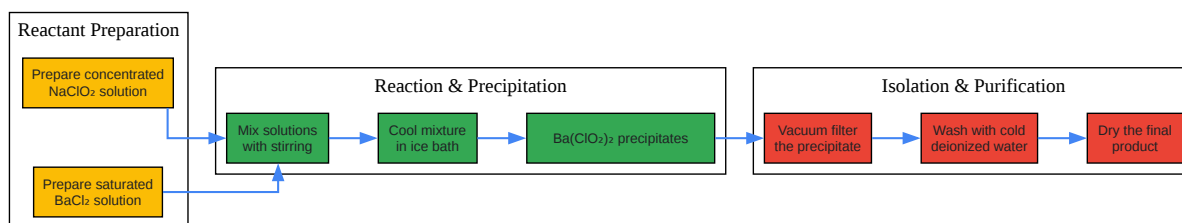
The most well-characterized form of **barium chlorite** is its hydrate, $\text{Ba}(\text{ClO}_2)_2 \cdot 3.5\text{H}_2\text{O}$.

Anhydrous forms have been investigated but their structures are not as well-defined.[\[2\]](#)

Property	Data	Reference
Molecular Formula	$\text{Ba}(\text{ClO}_2)_2 \cdot 3.5\text{H}_2\text{O}$	[2]
Molar Mass	335.30 g/mol	[2]
Appearance	Crystalline solid	
Crystal System	Monoclinic	[1]
Space Group	C2/c	[1]
Coordination Geometry	The Ba^{2+} cation is coordinated by ten oxygen atoms (from six chlorite anions and three water molecules) in a bicapped square antiprism geometry.	[1]
Stability	Reported to have very low stability.	[2]

Visualizations

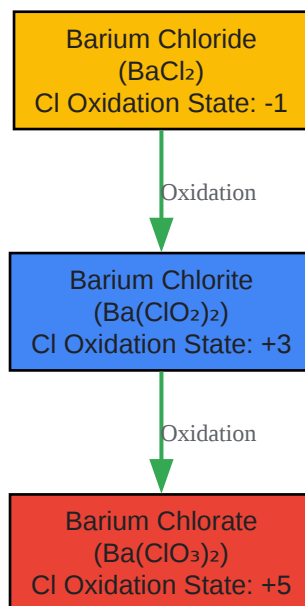
Experimental Workflow for Double Displacement Synthesis



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Caption: Workflow for the synthesis of **barium chlorite** via double displacement.

Logical Relationship of Barium Oxy-Salts of Chlorine



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Caption: Relationship between barium chloride, chlorite, and chlorate.

Applications and Future Research

The documented applications of **barium chlorite** are limited. Its primary use appears to be as a laboratory-scale precursor for the synthesis of other chlorite compounds or for the generation of chlorous acid (HClO₂).^[1] Its inherent instability and the toxicity of soluble barium compounds likely limit its broader industrial applications.

Further research is needed to fully characterize the properties of both anhydrous and hydrated **barium chlorite**. A more thorough investigation of its thermal stability, solubility in various solvents, and reactivity could reveal new potential applications or provide a deeper understanding of the chemistry of chlorite salts.^[1]

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